Design of flexible ether linkers using 1-Butanamine derivatives

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Compound of Interest

Compound Name:	*1-Butanamine, 4-[(tetrahydro-2H-pyran-4-yl)oxy]-*
CAS No.:	*1250643-50-5*
Cat. No.:	*B1453634*

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Application Note: Engineering Flexible Ether-Alkyl Hybrid Linkers via 1-Butanamine Scaffolds

Abstract

The "linker" in bifunctional therapeutics (e.g., PROTACs, molecular glues) is often erroneously treated as a passive connector. In reality, linker physicochemical properties—specifically the balance between hydrophilicity (solubility) and lipophilicity (permeability)—are critical determinants of ternary complex stability and oral bioavailability. This Application Note details the design and synthesis of hybrid ether-alkyl linkers derived from 1-butanamine (specifically N-Boc-4-aminobutan-1-ol). By extending the hydrophobic butyl backbone with flexible ether units, researchers can engineer "Goldilocks" linkers that mitigate the metabolic instability of pure PEGs while avoiding the solubility issues of pure alkyl chains.

Introduction: The "Linkerology" Dilemma

In the development of heterobifunctional degraders, the linker must satisfy two opposing forces:

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- Entropic Flexibility: It must be flexible enough to allow the E3 ligase and Target Protein (POI) to fold into a productive ternary complex.
- Permeability & Stability: It must be rigid or lipophilic enough to cross cell membranes and resist oxidative metabolism.

Why 1-Butanamine Derivatives? Pure Polyethylene Glycol (PEG) linkers often suffer from high conformational entropy (making complex formation energetically costly) and oxidative cleavage. Pure alkyl chains are metabolically stable but suffer from poor aqueous solubility (high LogP). The 1-Butanamine scaffold (

alkyl chain) serves as an ideal "hybrid" anchor. It provides a defined hydrophobic spacer that prevents "linker collapse" (where the linker folds onto itself), while its primary amine serves as a high-fidelity conjugation handle.

Design Principles & Logic

The design strategy focuses on Linear Extension. We utilize N-protected 4-aminobutan-1-ol as the nucleophilic core to install ether linkages via Williamson Ether Synthesis.

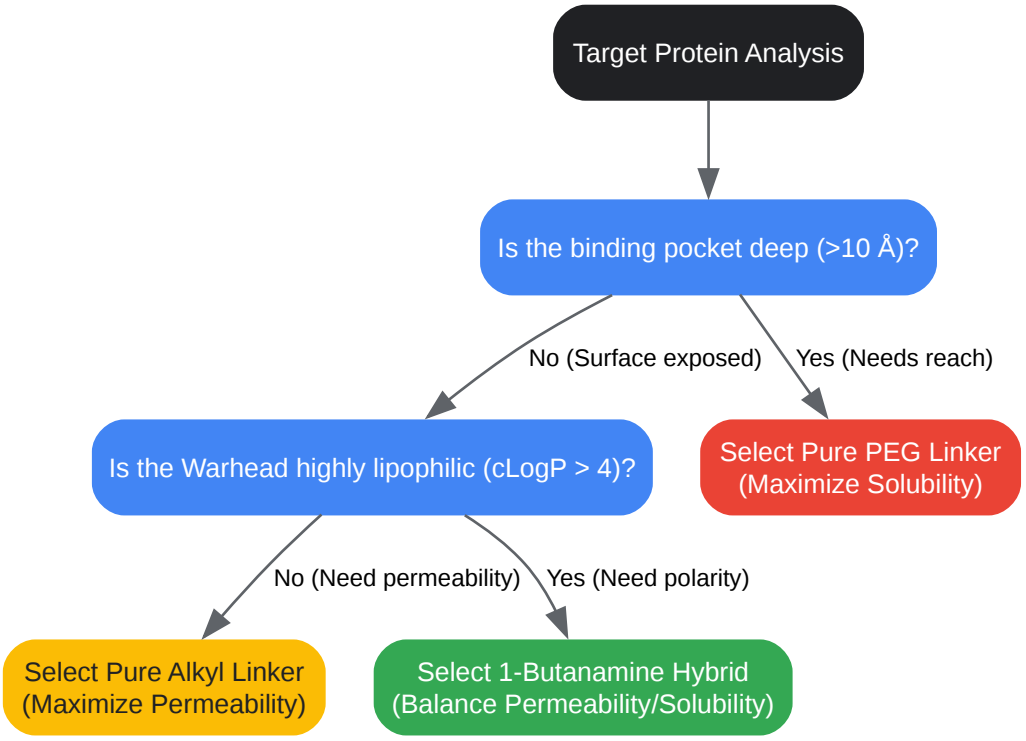
Physicochemical Comparison

Property	Pure PEG Linker	Pure Alkyl Linker	1-Butanamine Hybrid
Solubility (Aq)	High	Low	Moderate (Tunable)
Permeability	Low (Polar Surface Area)	High	High
Conformation	High Entropy (Floppy)	Rigid/Hydrophobic collapse	Semi-Rigid
Metabolic Risk	High (Oxidative cleavage)	Low	Low (Alkyl anchor protects)

Visualizing the Design Workflow

The following decision tree guides the selection of the linker length and composition based on the target protein's depth.

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Figure 1: Decision logic for selecting linker composition. 1-Butanamine hybrids are optimal for surface-exposed targets with lipophilic warheads.

Experimental Protocols

Protocol A: Synthesis of the Ether-Alkyl Linker Core

Objective: Synthesize a carboxyl-terminated ether-alkyl linker (4-(2-carboxyethoxy)butan-1-amine derivative) starting from N-Boc-4-aminobutan-1-ol.

Reagents:

- N-Boc-4-aminobutan-1-ol (1.0 eq)
- tert-Butyl bromoacetate (1.5 eq) [Electrophile for ether extension]
- Sodium Hydride (NaH, 60% dispersion in oil) (2.0 eq)
- Tetrabutylammonium iodide (TBAI) (0.1 eq) [Catalyst]

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- Anhydrous DMF (0.2 M concentration)

Step-by-Step Methodology:

- Preparation (0 min): Flame-dry a round-bottom flask under Argon. Dissolve N-Boc-4-aminobutan-1-ol in anhydrous DMF. Cool to 0°C in an ice bath.
- Deprotonation (30 min): Carefully add NaH portion-wise. Caution: Hydrogen gas evolution. Stir at 0°C for 30 minutes until bubbling ceases.
  - Expert Insight: The color may shift to a light yellow, indicating alkoxide formation.
- Alkylation (4-12 hours): Add TBAI followed by the dropwise addition of tert-butyl bromoacetate. Allow the reaction to warm to room temperature (RT) and stir.
  - Monitoring: Check TLC (Hexane:EtOAc 3:1). The starting alcohol (lower Rf) should disappear. Stain with Ninhydrin (for Boc-amine) or PMA (for alkyl chain).
- Quenching & Workup: Cool to 0°C. Quench with saturated aqueous

  . Extract with Ethyl Acetate (3x). Wash organics with water (to remove DMF) and brine. Dry over

  .
- Purification: Flash column chromatography (SiO2, 0-30% EtOAc in Hexanes).
- Global Deprotection (Final Step): Dissolve the purified intermediate in DCM:TFA (1:1). Stir for 1 hour to remove both the Boc (amine) and tert-butyl (acid) protecting groups simultaneously, yielding the zwitterionic amino-acid linker.

Self-Validating Checkpoint:

- NMR (

  ): Look for the disappearance of the tert-butyl singlet (~1.45 ppm) and the appearance of the ether methylene protons (

) as a singlet around 4.0 ppm.

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Protocol B: Conjugation to Ligand via HATU Coupling

Objective: Attach the synthesized linker to a carboxylic acid-containing ligand (Warhead or E3 Ligand).

Reagents:

- Carboxylic Acid Ligand (1.0 eq)[1]
- Synthesized Amine Linker (1.2 eq)
- HATU (1.2 eq)
- DIPEA (Diisopropylethylamine) (3.0 eq)
- Anhydrous DMF or DMSO

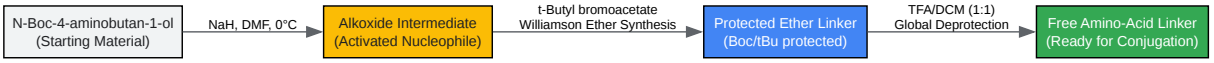
Methodology:

- Activation (15 min): Dissolve the Carboxylic Acid Ligand and HATU in anhydrous DMF. Add 1.0 eq of DIPEA. Stir at RT for 15 minutes.
  - Why? Pre-activation forms the reactive OAt ester. Avoid leaving this too long (>30 min) to prevent racemization or side reactions [1].
- Coupling (2-4 hours): Add the Amine Linker and the remaining DIPEA (2.0 eq). Stir at RT.
- Monitoring: Monitor via LC-MS. Look for the mass shift corresponding to the Product ( ).
- Workup: Dilute with EtOAc, wash with 5% LiCl (aq) (removes DMF), then saturated and brine.

Synthetic Workflow Visualization

The following diagram illustrates the chemical transformation pathway, highlighting the critical intermediate states.

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Figure 2: Synthetic route for generating the flexible ether-alkyl linker from 1-butanamine derivatives.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield in Ether Synthesis	Incomplete deprotonation or moisture in DMF.	Use fresh anhydrous DMF. Ensure NaH bubbling stops completely before adding electrophile [2].
Elimination Byproducts	Base too strong/Temp too high.	Keep reaction at 0°C during addition. Elimination is rare with primary alkyl halides but possible.
Linker Cyclization	Intramolecular attack (rare for C4).	1-Butanamine (C4) is less prone to cyclization than C2/C3 analogs, but avoid high heat during deprotection.
Poor Solubility of Final Conjugate	Linker too lipophilic.	If C4 is too hydrophobic, switch the electrophile to a short PEG-bromide (e.g.,) to increase polarity [3].

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